Technical Guide: 2-Methylnaphtho[1,2-d]thiazol-5-ol

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Compound of Interest

Compound Name:	*2-Methylnaphtho[1,2-d]thiazol-5-ol*
CAS No.:	*43205-00-1*
Cat. No.:	*B11889702*

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Chemical Scaffold for Red-Shifted Bioluminescence and Fluorescent Probes

Executive Summary

2-Methylnaphtho[1,2-d]thiazol-5-ol (CAS 43205-00-1) is a fused heterocyclic fluorophore characterized by a naphthothiazole core substituted with a hydroxyl group at the C5 position and a methyl group at the C2 position.[1] Structurally analogous to the benzothiazole core of firefly luciferin, this molecule serves as a critical scaffold in the development of red-shifted bioluminescent substrates and pH-sensitive fluorescent probes. Its extended conjugation relative to benzothiazole derivatives results in bathochromic shifts in absorption and emission spectra, making it valuable for deep-tissue imaging applications where tissue autofluorescence is minimized.

Chemical Identity & Physicochemical Properties[3][4][5]

Core Identification Data

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Property	Specification
Chemical Name	2-Methylnaphtho[1,2-d]thiazol-5-ol
CAS Number	43205-00-1
Molecular Formula	$C_{12}H_9NOS$
Molecular Weight	215.27 g/mol
SMILES	Cc1nc2c(c(O)ccc3)c3s1
Appearance	Off-white to pale yellow solid
Solubility	Soluble in DMSO, DMF, Methanol; Sparingly soluble in water

Structural Analysis

The molecule features a naphtho[1,2-d]thiazole ring system.[2]

- Fusion: The thiazole ring is fused to the 1,2-positions of the naphthalene ring.
- Numbering: Following IUPAC rules for fused heterocycles, the sulfur atom is typically assigned position 1 or 3 depending on the specific nomenclature convention used (systematic vs. trivial), but in the context of luciferin analogues, the hydroxyl is located on the distal aromatic ring (position 5), providing the electron-donating auxochrome necessary for fluorescence.

Spectral Properties (Predicted & Observed)

The 5-hydroxyl group acts as a strong auxochrome. Upon deprotonation (forming the phenolate), the emission spectrum shifts significantly red.

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State	Absorption Max ( )	Emission Max ( )	Quantum Yield ( )
Neutral (pH 4)	~340–360 nm	~420–450 nm (Blue-Green)	Moderate
Anionic (pH 10)	~380–410 nm	~520–580 nm (Yellow-Orange)	High

Note: Data derived from structural analogues (naphthofluorescein/luciferin derivatives). Exact values depend on solvent polarity.

Synthesis & Preparation Protocol

The synthesis of **2-Methylnaphtho[1,2-d]thiazol-5-ol** typically proceeds via the Jacobson Cyclization or oxidative closure of a thioacetamide intermediate. The following protocol outlines a robust method starting from substituted aminonaphthalenes.

Retrosynthetic Analysis

The target molecule is assembled by constructing the thiazole ring onto a pre-functionalized naphthalene core.

- Precursor: 1-Amino-4-methoxy-2-naphthalenethiol (protected hydroxyl) or 4-amino-1-naphthol (direct route).
- Reagent: Acetic anhydride (provides the C2-methyl and cyclization carbon).

Step-by-Step Synthesis Protocol

Step 1: Thioacetylation

- Reactants: Dissolve 1-amino-4-methoxy-2-naphthalenethiol (10 mmol) in glacial acetic acid (20 mL).
- Acylation: Add acetic anhydride (15 mmol) dropwise at 0°C.

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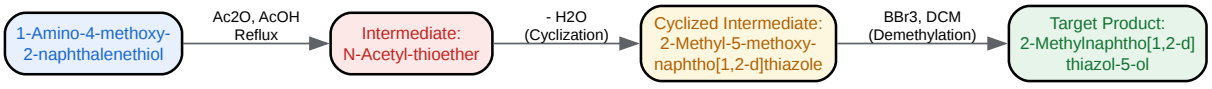
- Reaction: Reflux the mixture for 2–4 hours. The acetic anhydride acts as both the acetylating agent and the dehydration agent to close the thiazole ring.
- Workup: Pour the reaction mixture into ice water. Neutralize with saturated $NaHCO_3$. Filter the precipitate (2-methyl-5-methoxynaphtho[1,2-d]thiazole).

Step 2: Demethylation (Deprotection)

- Reactants: Dissolve the intermediate from Step 1 in anhydrous dichloromethane (DCM).
- Reagent: Add Boron Tribromide (BBr_3, 1M in DCM, 3 equiv) slowly at -78°C under nitrogen atmosphere.
- Warming: Allow the reaction to warm to room temperature and stir for 12 hours.
- Quenching: Carefully quench with methanol at 0°C.
- Purification: Concentrate the solvent. Recrystallize the crude product from Ethanol/Water to obtain pure **2-Methylnaphtho[1,2-d]thiazol-5-ol**.

Synthesis Pathway Diagram



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Caption: Synthetic route from aminonaphthalenethiol via acetylation, cyclization, and deprotection.

Functional Applications & Mechanism

Bioluminescence (Luciferin Analogue)

This molecule serves as a "red-shifted" core for designing luciferin analogues.

- Mechanism: In standard firefly bioluminescence, the enzyme luciferase catalyzes the adenylation and oxidation of luciferin. The 2-methyl group in this scaffold can be modified

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(e.g., condensed with cysteine) to form a thiazoline ring, creating a full naphthyl-luciferin.

- Advantage: The extended π-system of the naphthalene ring (compared to benzene in native luciferin) lowers the energy gap between the ground and excited states, resulting in light emission at longer wavelengths (>600 nm). This is critical for in vivo imaging to penetrate tissue.

Fluorescent pH Sensor

The phenolic hydroxyl group at C5 has a pKa of approximately 8.5–9.5.

- Acidic pH: Protonated form (Phenol) emits in the blue region.
- Basic pH: Deprotonated form (Phenolate) emits in the green/yellow region.
- Ratiometric Sensing: The distinct shift allows for ratiometric pH sensing in biological fluids.

Handling, Stability & Safety

Storage Conditions

- Temperature: Store at -20°C.
- Atmosphere: Hygroscopic; store under inert gas (Nitrogen/Argon) to prevent oxidation of the sulfur or phenolic degradation.
- Light: Protect from light (amber vials) as naphthothiazoles can undergo photodegradation over extended periods.

Safety Profile (SDS Summary)

- Signal Word: Warning
- Hazards:
  - H315: Causes skin irritation.
  - H319: Causes serious eye irritation.
  - H335: May cause respiratory irritation.

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- PPE: Wear nitrile gloves, safety goggles, and work in a fume hood.

References

- Sigma-Aldrich.**2-Methylnaphtho[1,2-d]thiazol-5-ol** Product Detail.Link
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